

Benchmarking Acid Brown 425: A Comparative Guide to Performance in Leather Dyeing

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Acid Brown 425

Cat. No.: B1168376

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive performance comparison of **Acid Brown 425** against other commercially available acid brown dyes used in the leather industry. The following sections present quantitative data on key performance indicators, detailed experimental protocols for reproducible evaluation, and visualizations of the dyeing process and underlying chemical interactions.

Data Presentation: Performance of Acid Brown Dyes

The performance of acid dyes in leather dyeing is critically assessed by their fastness properties. The following tables summarize the light fastness and wash fastness of **Acid Brown 425** and a selection of alternative acid brown dyes. The data has been compiled from various technical data sheets, and direct comparison should be approached with the understanding that testing conditions may vary between sources.

Table 1: Light Fastness of Selected Acid Brown Dyes on Leather

Dye Name	C.I. Name	Light Fastness Rating (Blue Scale)
Acid Havana Brown 2RLX	Acid Brown 425	3-4
JOTZADOPE Brown NR	Acid Brown 75	4-5
JOTZADOPE Cocoa Brown GR	Acid Brown 282	4.5
Rohan Dyes	Acid Brown 165	5

Light fastness is rated on a scale of 1 to 8, where 1 indicates very poor light fastness and 8 indicates exceptional light fastness.

Table 2: Wash Fastness of Selected Acid Brown Dyes on Leather

Dye Name	C.I. Name	Wash Fastness Rating (Grey Scale)
Acid Havana Brown 2RLX	Acid Brown 425	2-3
JOTZADOPE Brown NR	Acid Brown 75	2-3
JOTZADOPE Cocoa Brown GR	Acid Brown 282	4
Rohan Dyes	Acid Brown 165	5

Wash fastness is rated on a scale of 1 to 5, where 1 indicates poor wash fastness and 5 indicates excellent wash fastness.

Experimental Protocols

To ensure accurate and reproducible benchmarking of leather dye performance, the following standardized laboratory procedure for dyeing chrome-tanned leather with acid dyes is recommended.

Materials and Equipment:

- Chrome-tanned leather (wet blue), shaved to a uniform thickness
- Acid dyes (e.g., **Acid Brown 425** and alternatives)
- Formic acid (85%)
- Ammonia solution (25%)
- Fatliquor
- Laboratory dyeing drum or similar agitating vessel
- Water bath with temperature control
- pH meter
- Grey scale for assessing staining and change in color (ISO 105-A03 and ISO 105-A02)
- Blue wool standards for light fastness testing (ISO 105-B)
- Xenon arc lamp for artificial light fading tests

Dyeing Procedure:

- **Preparation of Leather:** The chrome-tanned leather is thoroughly washed to remove any residual salts and impurities. The pH of the leather is adjusted to a range of 4.5-5.5 through a process of neutralization, typically using a weak alkali like sodium bicarbonate.
- **Dye Bath Preparation:** The dye bath is prepared with a liquor ratio of 10:1 (10 parts water to 1 part leather by weight). The required amount of acid dye (e.g., 2% on shaved weight of leather) is dissolved in warm water (50-60°C) and added to the dyeing drum.
- **Dyeing Process:**
 - The neutralized leather is introduced into the dyeing drum.
 - The drum is run for 15-20 minutes to allow for even penetration of the dye.
 - The temperature of the dye bath is gradually raised to 50-60°C.

- The dyeing is continued at this temperature for 60-90 minutes.
- Fixation: To fix the dye to the leather, the pH of the dye bath is gradually lowered to 3.5-4.0 by the addition of formic acid. The drum is run for a further 30 minutes to ensure complete fixation.
- Rinsing and Fatliquoring: After dyeing, the leather is thoroughly rinsed with water to remove any unfixed dye. A fatliquoring agent is then added to the drum to lubricate the leather fibers and impart softness. The drum is run for another 45-60 minutes.
- Drying and Finishing: The dyed and fatliquored leather is then removed from the drum, sammed (excess water removed), and dried.

Performance Evaluation:

- Light Fastness: The dyed leather samples are exposed to a xenon arc lamp under controlled conditions as per ISO 105-B02. The degree of fading is assessed by comparing the change in color of the sample with that of the blue wool standards.
- Wash Fastness: The wash fastness is determined according to ISO 15703. The dyed leather sample is washed in a standard soap solution, and the change in color of the leather and the staining of an adjacent multifiber fabric are evaluated using the grey scales.

Visualizations

The following diagrams illustrate the leather dyeing workflow and the chemical interactions at a molecular level.

Caption: Workflow of the leather dyeing process with acid dyes.

Caption: Interaction between an acid dye and chrome-tanned leather.

- To cite this document: BenchChem. [Benchmarking Acid Brown 425: A Comparative Guide to Performance in Leather Dyeing]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1168376#benchmarking-acid-brown-425-performance-in-leather-dyeing>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com